

# In-Depth Technical Guide to the Safe Handling of 1-Azidooctane

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## Compound of Interest

Compound Name: 1-Azidooctane

Cat. No.: B1266841

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety precautions, handling procedures, and disposal methods for **1-Azidooctane**. Organic azides are energetic compounds that require careful management to mitigate risks of explosion and toxicity. This document outlines the essential data, experimental protocols, and safety workflows to ensure the safe use of **1-Azidooctane** in a research and development setting.

## Hazard Identification and Stability

**1-Azidooctane** is a long-chain alkyl azide. While generally more stable than smaller, low-molecular-weight azides, it is still considered an energetic material and must be handled with appropriate care. The primary hazards are its potential for explosive decomposition under certain conditions and its toxicity.

## General Stability of Organic Azides

Organic azides are sensitive to heat, light, friction, and shock, which can induce violent decomposition.<sup>[1][2][3][4]</sup> The stability of an organic azide is influenced by its molecular structure. Two key principles provide a general assessment of stability:

- The Rule of Six: This rule suggests that a compound is relatively safe when the ratio of carbon atoms to energetic functional groups (like the azide group) is six or more.<sup>[1]</sup>

- Carbon-to-Nitrogen (C/N) Ratio: For an organic azide to be considered for isolation and storage, the number of carbon atoms should ideally be greater than the number of nitrogen atoms.[1][2][4]

For **1-Azidooctane** ( $C_8H_{17}N_3$ ), the C/N ratio is 8:3, which is approximately 2.7. This falls into a category of azides that can be synthesized and isolated but should be handled with caution and stored appropriately.[4]

## Quantitative Data

While specific experimental data on the decomposition temperature and shock sensitivity of **1-Azidooctane** is not readily available in the literature, the following table summarizes its known physical and chemical properties. The stability data is estimated based on general principles for alkyl azides.

Property	Value
Chemical Formula	$C_8H_{17}N_3$
Molecular Weight	155.24 g/mol
Appearance	Colorless oil
Decomposition Temperature	Not specifically determined; handle with care above room temperature.
Shock Sensitivity	Not specifically determined; presumed to be sensitive to shock and friction.
Incompatible Materials	Strong oxidizing agents, strong acids, heavy metals and their salts, halogenated solvents (e.g., dichloromethane, chloroform).[1][5]

## Safety Precautions and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when working with **1-Azidooctane**.

## Engineering Controls

- Fume Hood: All work with **1-Azidooctane** must be conducted in a certified chemical fume hood.
- Blast Shield: A blast shield should be used as a primary barrier between the researcher and the experimental setup.
- Ventilation: Ensure adequate ventilation to prevent the accumulation of potentially harmful vapors.

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles and a face shield are required.
- Hand Protection: Nitrile gloves should be worn. For tasks with a higher risk of splashing, consider double-gloving or using heavier-duty gloves.
- Body Protection: A flame-resistant laboratory coat is essential.
- Hearing Protection: Should be available in case of an explosive event.

## Experimental Protocols

The following are detailed experimental protocols for the synthesis and safe quenching of **1-Azidooctane**.

### Synthesis of 1-Azidooctane from 1-Bromooctane

This procedure should be performed on a small scale initially to establish proficiency and assess the reaction characteristics.

Materials:

- 1-Bromooctane
- Sodium azide ( $\text{NaN}_3$ )
- Polyethylene glycol 400 (PEG-400)

- Anhydrous diethyl ether
- Deionized water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

#### Procedure:

- In a 25 mL round-bottom flask, combine 1 mmol of 1-bromooctane and 1.2 mmol of sodium azide.
- Add 2.0 mL of PEG-400 to the flask.
- Stir the mixture at room temperature for 3 hours.
- After the reaction is complete, transfer the mixture to a separatory funnel.
- Extract the product with anhydrous diethyl ether.
- Wash the organic layer with deionized water to remove residual PEG-400 and unreacted sodium azide.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure using a rotary evaporator to obtain **1-Azidooctane** as a colorless oil. The yield for this reaction is reported to be approximately 95%.

## Safe Quenching and Disposal of 1-Azidooctane (Staudinger Reduction)

The Staudinger reduction is a mild and effective method for converting organic azides to amines, which are generally less hazardous. This protocol can be used to quench residual **1-Azidoctane** in a reaction mixture or for its safe disposal.<sup>[2][5][6][7][8]</sup>

Materials:

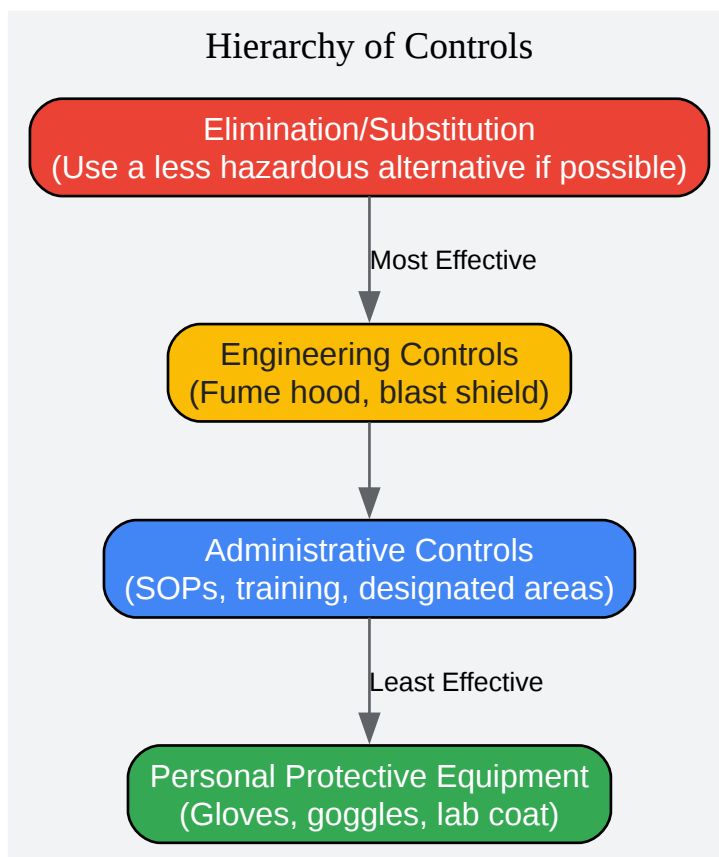
- **1-Azidoctane**
- Triphenylphosphine (PPh<sub>3</sub>)
- Tetrahydrofuran (THF) or other suitable solvent
- Water
- Round-bottom flask
- Magnetic stirrer and stir bar

Procedure:

- Dissolve the **1-Azidoctane** in a suitable solvent such as THF in a round-bottom flask.
- Cool the solution in an ice bath.
- Slowly add a stoichiometric amount of triphenylphosphine to the solution with stirring. The reaction is exothermic.
- Allow the reaction mixture to warm to room temperature and stir until the evolution of nitrogen gas ceases.
- Add water to the reaction mixture to hydrolyze the intermediate iminophosphorane to 1-octylamine and triphenylphosphine oxide.
- The resulting mixture can then be worked up to isolate the amine or disposed of as a non-azide waste stream according to institutional guidelines.

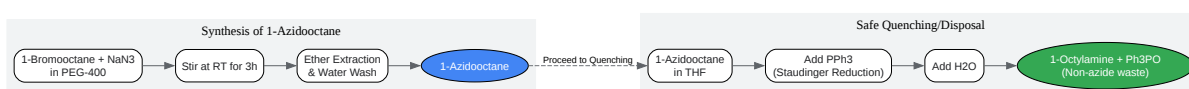
## Mandatory Visualizations

The following diagrams illustrate key logical and experimental workflows for the safe handling of **1-Azidooctane**.



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Caption: Hierarchy of safety controls for handling hazardous chemicals.



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Caption: Experimental workflow for synthesis and safe quenching.

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